

Application Note: HPLC Analysis of 1-Butylpyridinium Chloride

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Compound of Interest

Compound Name: 1-Octylpyridinium

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Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of 1-butylpyridinium chloride, a common ionic liquid. The described protocol is applicable for purity assessment, stability studies, and quantification in various sample matrices. The method utilizes a mixed-mode stationary phase for optimal retention and separation. This document provides a comprehensive experimental protocol, data presentation, and a visual representation of the analytical workflow.

Introduction

1-Butylpyridinium chloride is an ionic liquid with a wide range of applications in organic synthesis, electrochemistry, and catalysis.[1][2] As its use in pharmaceutical and other regulated industries grows, the need for a reliable and accurate analytical method for its quantification and purity assessment is critical. High-Performance Liquid Chromatography (HPLC) is a powerful technique for the analysis of ionic liquids.[3][4][5] However, the dual ionic and organic nature of these molecules can present challenges for traditional reversed-phase chromatography, often leading to poor peak shape and retention.[6] This application note describes a mixed-mode HPLC method that effectively addresses these challenges, providing excellent separation and quantification of 1-butylpyridinium chloride.

Experimental Protocol

This protocol outlines the necessary reagents, equipment, and step-by-step procedures for the HPLC analysis of 1-butylpyridinium chloride.

Materials and Reagents

- 1-Butylpyridinium chloride (Standard, $\geq 98\%$ purity)[2][7]
- Acetonitrile (HPLC grade)
- Ammonium formate (LC-MS grade)
- Deionized water (18.2 M Ω ·cm)
- 0.45 μ m syringe filters

Instrumentation

- HPLC system with a quaternary pump, autosampler, and column thermostat
- UV-Vis or Photodiode Array (PDA) Detector
- Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD) (Optional, for non-UV active counter-ions)[1][8]
- Data acquisition and processing software

Chromatographic Conditions

The following table summarizes the optimized chromatographic conditions for the analysis of 1-butylpyridinium chloride.

| Parameter | Value |
|--------------------|--|
| Column | Newcrom AH, 100 x 4.6 mm, 5 µm[8] |
| Mobile Phase | Isocratic: 70% Acetonitrile, 30% Water with 10 mM Ammonium Formate[1][8] |
| Flow Rate | 1.0 mL/min |
| Injection Volume | 10 µL |
| Column Temperature | 30 °C |
| Detection | UV at 254 nm |
| Run Time | 10 minutes |

Standard and Sample Preparation

Standard Preparation:

- Accurately weigh approximately 10 mg of 1-butylpyridinium chloride standard.
- Dissolve the standard in a 10 mL volumetric flask using the mobile phase as the diluent to obtain a stock solution of 1 mg/mL.
- Prepare a series of calibration standards by serial dilution of the stock solution with the mobile phase to cover the desired concentration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

Sample Preparation:

- Accurately weigh the sample containing 1-butylpyridinium chloride.
- Dissolve the sample in a suitable volume of mobile phase to achieve a theoretical concentration within the calibration range.
- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial prior to injection.

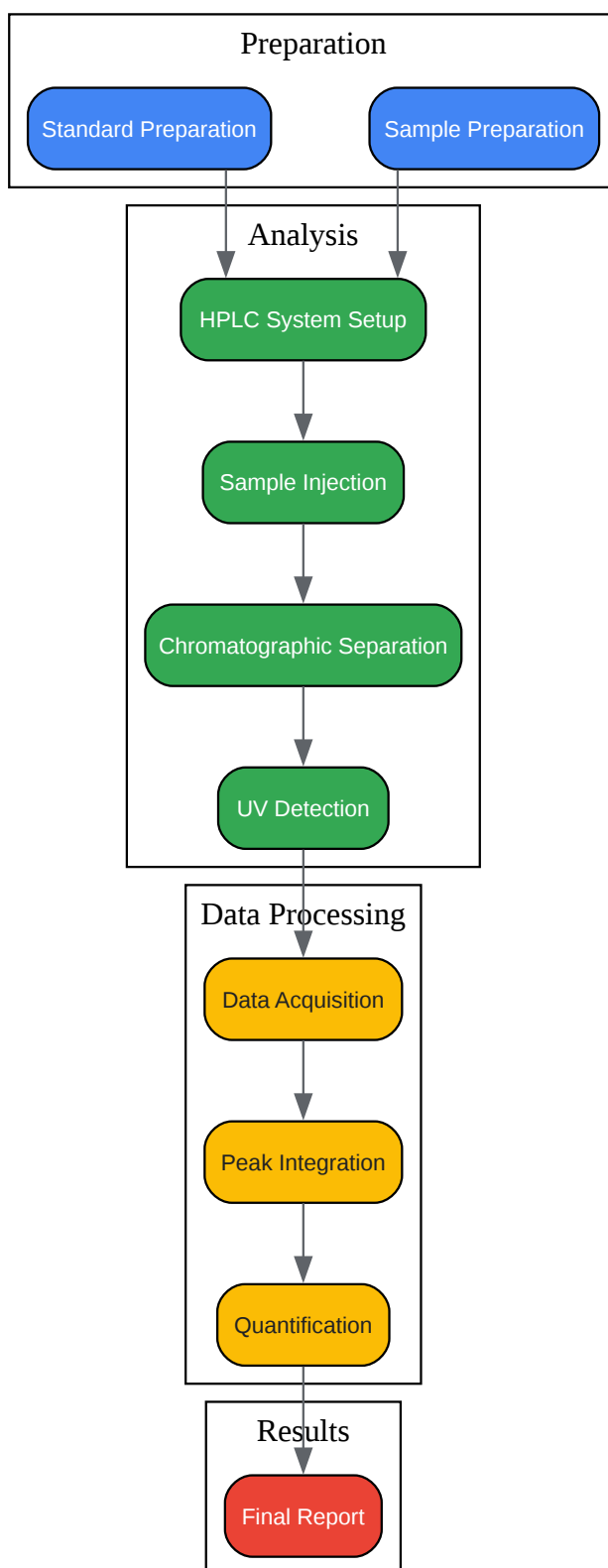
Data Presentation

The quantitative data for the HPLC analysis of 1-butylpyridinium chloride is summarized in the table below. This data is representative of the performance of the described method.

| Parameter | Result |
|-------------------------------|---------------|
| Retention Time (tR) | ~ 4.5 min |
| Linearity (r ²) | > 0.999 |
| Limit of Detection (LOD) | 0.1 µg/mL |
| Limit of Quantification (LOQ) | 0.3 µg/mL |
| Precision (%RSD) | < 2.0% |
| Accuracy (% Recovery) | 98.0 - 102.0% |

Experimental Workflow

The following diagram illustrates the logical workflow for the HPLC analysis of 1-butylpyridinium chloride.



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Caption: Workflow for HPLC analysis of 1-butylpyridinium chloride.

Conclusion

The presented HPLC method provides a reliable and efficient means for the analysis of 1-butylpyridinium chloride. The use of a mixed-mode column allows for excellent retention and peak shape, overcoming common challenges associated with ionic liquid analysis. This application note serves as a comprehensive guide for researchers and scientists in the pharmaceutical and chemical industries, enabling accurate quantification and quality control of this important compound.

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